molecular formula C13H9BrClN5 B8522626 N4-(3-bromo-4-chlorophenyl)pyrido[3,4-d]pyrimidine-4,6-diamine CAS No. 2135696-75-0

N4-(3-bromo-4-chlorophenyl)pyrido[3,4-d]pyrimidine-4,6-diamine

Cat. No.: B8522626
CAS No.: 2135696-75-0
M. Wt: 350.60 g/mol
InChI Key: IEWDHQAQUHRRPT-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

N4-(3-bromo-4-chlorophenyl)pyrido[3,4-d]pyrimidine-4,6-diamine is a useful research compound. Its molecular formula is C13H9BrClN5 and its molecular weight is 350.60 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

2135696-75-0

Molecular Formula

C13H9BrClN5

Molecular Weight

350.60 g/mol

IUPAC Name

4-N-(3-bromo-4-chlorophenyl)pyrido[3,4-d]pyrimidine-4,6-diamine

InChI

InChI=1S/C13H9BrClN5/c14-9-3-7(1-2-10(9)15)20-13-8-4-12(16)17-5-11(8)18-6-19-13/h1-6H,(H2,16,17)(H,18,19,20)

InChI Key

IEWDHQAQUHRRPT-UHFFFAOYSA-N

Canonical SMILES

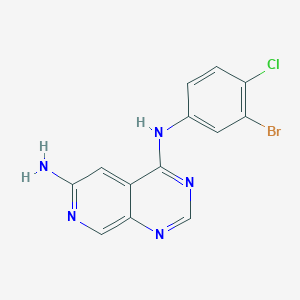

C1=CC(=C(C=C1NC2=NC=NC3=CN=C(C=C32)N)Br)Cl

Origin of Product

United States

Synthesis routes and methods

Procedure details

To a stirred heterogeneous mixture of compound 214 (2.92 g, 6.20 mmol) and DCM (60 mL) was added trifluoroacetic acid (4.75 mL, 62.0 mmol), followed by anisole (1.36 mL, 12.4 mmol), and the mixture was stirred further at room temperature for 42 h. It was poured into petroleum ether (600 mL) and stirred at room temperature for ca. 20 min. Petroleum ether layer was decanted and discarded. The process was repeated with more petroleum ether (300 mL). To the solid left behind was added 5M NH3 (80 mL) at 0° C. and stirred at room temperature for 15 min. The solid was collected and washed successively with water (6×10 mL), petroleum ether-ethyl acetate=3:1 (3×20 mL), and dried to give N4-(3-bromo-4-chlorophenyl)pyrido[3,4-d]-pyrimidine-4,6-diamine (223) (2.17 g, 100%), mp 271-274° C.; 1H NMR δ [(CD3)2SO] 9.82 (s, 1H), 8.72 (s, 1H), 8.44 (d, J=2.3 Hz, 1H), 8.42 (s, 1H), 7.97 (dd, J=8.8, 2.3 Hz, 1H, 7.62 (d, J=8.8 Hz, 1H), 7.14 (s, 1H), 6.30 (s, 2H). Anal. Calcd for C13H9BrClN5.0.6H2O: C, 43.20; H, 2.85; N, 19.38. Found C, 43.00; H, 2.95; N, 19.12.
Quantity
2.92 g
Type
reactant
Reaction Step One
Name
Quantity
60 mL
Type
solvent
Reaction Step One
Quantity
4.75 mL
Type
reactant
Reaction Step Two
Quantity
1.36 mL
Type
reactant
Reaction Step Three
[Compound]
Name
petroleum ether
Quantity
600 mL
Type
solvent
Reaction Step Four
